

# Cinoxate's solubility in ethanol, methanol, and other organic solvents

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## Compound of Interest

Compound Name: Cinoxate

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## Cinoxate Solubility: A Technical Guide for Researchers

An In-depth Examination of the Solubility Profile of the UVB Filter **Cinoxate** in Various Organic Solvents

This technical guide provides a comprehensive overview of the solubility of **cinoxate** (2-ethoxyethyl p-methoxycinnamate), a well-established UVB filter. The information is intended for researchers, scientists, and professionals in drug development and formulation, offering both available quantitative data and detailed experimental protocols for solubility determination.

## Physicochemical Properties of Cinoxate

**Cinoxate** is an organic ester derived from methoxycinnamic acid and 2-ethoxyethanol.[1] It presents as a slightly yellow, viscous liquid and is practically odorless.[2] Its utility as a sunscreen agent is predicated on its ability to be effectively dissolved and incorporated into cosmetic and pharmaceutical formulations. A summary of its key physicochemical properties is presented below.

Property	Value
IUPAC Name	2-Ethoxyethyl (2E)-3-(4-methoxyphenyl)prop-2-enoate
CAS Number	104-28-9
Molecular Formula	C <sub>14</sub> H <sub>18</sub> O <sub>4</sub>
Molecular Weight	250.29 g/mol
Appearance	Slightly yellow viscous liquid[1]
Water Solubility	Practically insoluble (~0.05%)[3][4]

## Solubility of Cinoxate in Organic Solvents

The solubility of an active ingredient is a critical parameter in formulation development. While extensive quantitative solubility data for **cinoxate** in a wide array of organic solvents is not readily available in published literature, a consistent qualitative description emerges. **Cinoxate** is widely reported to be miscible with alcohols, esters, and vegetable oils.[1][3] "Miscible" implies that the substances will mix in all proportions to form a homogeneous solution.

For solvents where quantitative data is available, it is presented in the table below.

Solvent	Solubility ( g/100 mL)	Temperature (°C)
Water	~0.05	25
Glycerol	0.5	25
Propylene Glycol	5.0	25
Ethanol	Miscible	Not Specified
Methanol	Miscible	Not Specified
Isopropanol	Miscible	Not Specified
Acetone	Miscible	Not Specified
Ethyl Acetate	Miscible	Not Specified
Vegetable Oils	Miscible	Not Specified

Note: The term "Miscible" indicates that **cinoxate** and the solvent are soluble in each other in all proportions. The data for glycerol and propylene glycol is derived from sources indicating solubility as 0.5% and 5% respectively, which has been converted to g/100 mL assuming the density of the solvent is approximately 1 g/mL.<sup>[3]</sup>

## Experimental Protocol for Solubility Determination

For a precise quantitative determination of **cinoxate**'s solubility in a specific organic solvent, the following experimental protocol, based on the well-established shake-flask method followed by HPLC quantification, is recommended.

## Materials and Apparatus

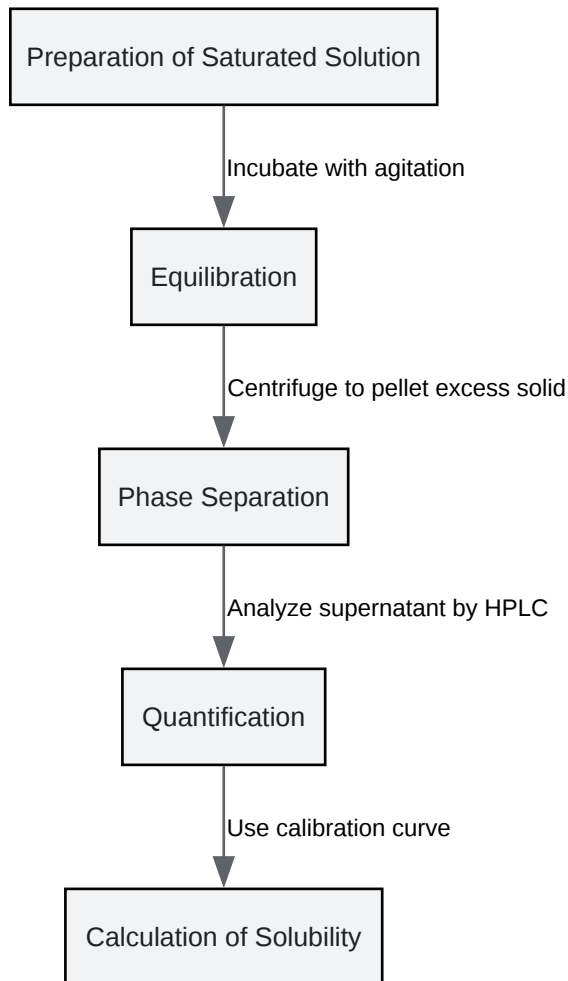
- **Cinoxate** (analytical standard)
- Selected organic solvent (HPLC grade)
- Analytical balance
- Scintillation vials or screw-cap test tubes

- Orbital shaker or vortex mixer
- Constant temperature bath or incubator
- Centrifuge
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a UV detector

## Experimental Workflow

The logical progression of the solubility determination experiment is outlined in the diagram below.

## Experimental Workflow for Cinoxate Solubility Determination



## Logical Relationships in Solubility Determination



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## References

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